

FHT-1015 in DMSO: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FHT-1015
Cat. No.: B10830117

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **FHT-1015** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below are frequently asked questions, troubleshooting guides, and best practices to ensure reliable and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **FHT-1015** in DMSO?

A1: **FHT-1015** exhibits high solubility in DMSO. Different suppliers report slightly different values, but it is generally soluble up to 100 mM or approximately 100 mg/mL.^{[1][2]} It is crucial to use high-purity, anhydrous DMSO, as the presence of water can significantly reduce the solubility of the compound.^{[1][2]}

Q2: How should I prepare a stock solution of **FHT-1015** in DMSO?

A2: To prepare a stock solution, it is recommended to use fresh, newly opened DMSO to minimize moisture content.^{[1][2]} For assistance in dissolving the compound, you can warm the solution to 37°C or use an ultrasonic bath.

Q3: What are the recommended storage conditions for **FHT-1015** powder and its DMSO stock solution?

A3: **FHT-1015** as a powder is stable for up to 3 years when stored at -20°C.[1][2] For stock solutions in DMSO, storage at -80°C is recommended for long-term stability (up to 1 year).[2] For shorter periods, storage at -20°C is acceptable for up to 1 month.[1][2] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.[2][3]

Q4: Can I store my **FHT-1015** stock solution at 4°C or room temperature?

A4: It is not recommended to store **FHT-1015** stock solutions in DMSO at 4°C or room temperature for any significant length of time due to the potential for degradation and precipitation. For optimal stability, frozen storage at -20°C or -80°C is required. The powdered form of **FHT-1015** can be stored for up to 2 years at 4°C.[1]

Data Summary Tables

Table 1: Solubility of **FHT-1015** in DMSO

Supplier	Concentration (mM)	Concentration (mg/mL)	Notes
MedchemExpress	179.96 mM	≥ 100 mg/mL	Hygroscopic DMSO can impact solubility. [1]
R&D Systems	100 mM	-	Soluble to 100 mM.
Tocris Bioscience	100 mM	55.57 mg/mL	
Selleck Chemicals	179.95 mM	100 mg/mL	Use fresh DMSO as moisture can reduce solubility.[2]

Table 2: Recommended Storage Conditions for **FHT-1015**

Format	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	
Powder	4°C	2 years	[1]
Stock Solution in DMSO	-80°C	6 months - 1 year	Aliquot to avoid freeze-thaw cycles.[1] [2]
Stock Solution in DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.[1] [2]

Troubleshooting Guide

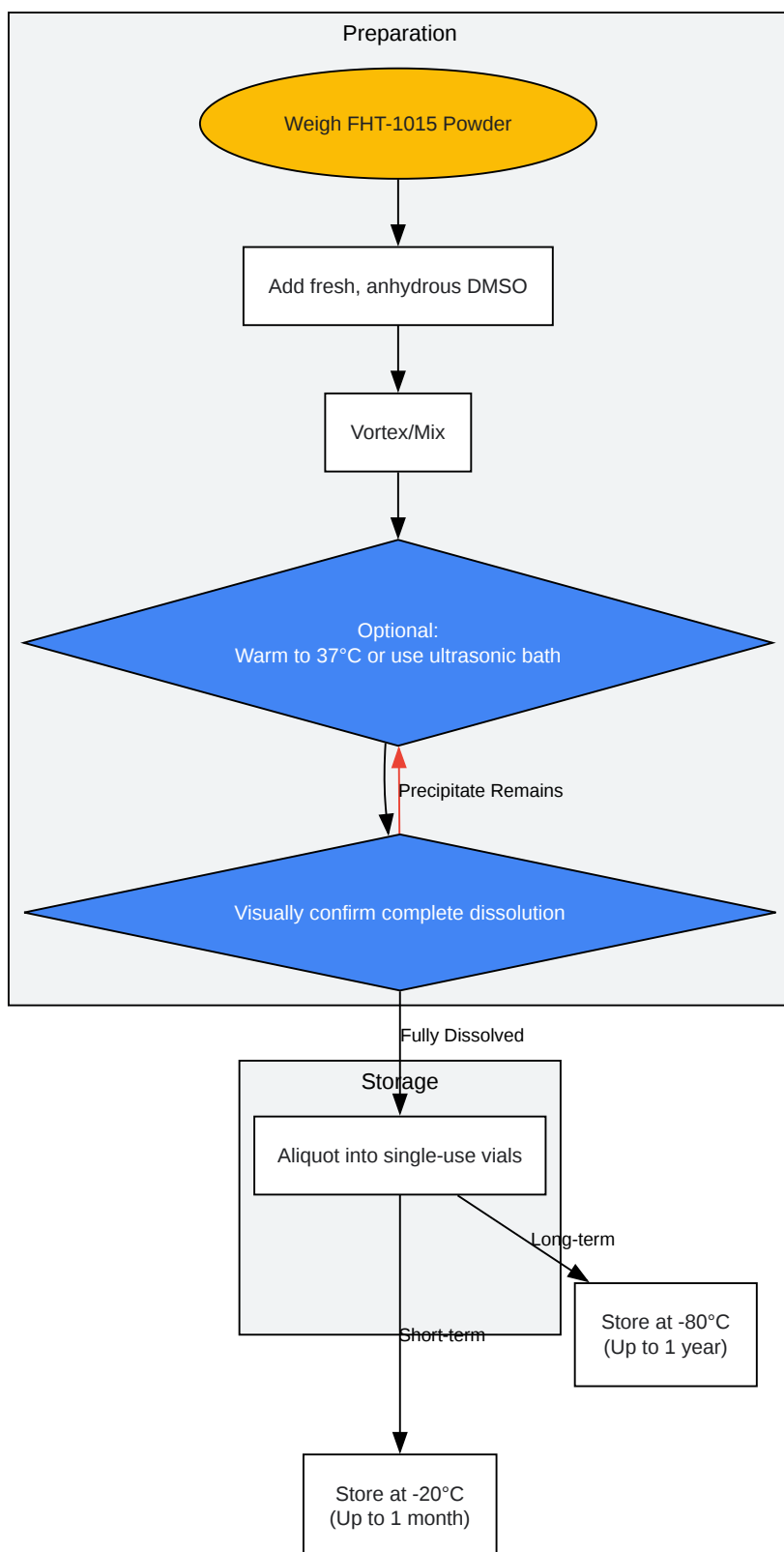
Issue: My **FHT-1015** is not fully dissolving in DMSO.

- Potential Cause 1: DMSO quality. The DMSO may have absorbed moisture from the atmosphere, which can significantly hinder the solubility of **FHT-1015**.
 - Solution: Always use fresh, high-purity, anhydrous DMSO from a newly opened bottle.[1]
[2]
- Potential Cause 2: Insufficient mixing or temperature. The compound may require more energy to dissolve completely.
 - Solution: Gently warm the solution to 37°C and/or place it in an ultrasonic bath for a short period to aid dissolution.
- Potential Cause 3: Concentration is too high. You may be attempting to prepare a solution above the saturation point.
 - Solution: Refer to the solubility data in Table 1 and ensure you are not exceeding the recommended maximum concentration.

Issue: I observed precipitation in my stock solution after storage.

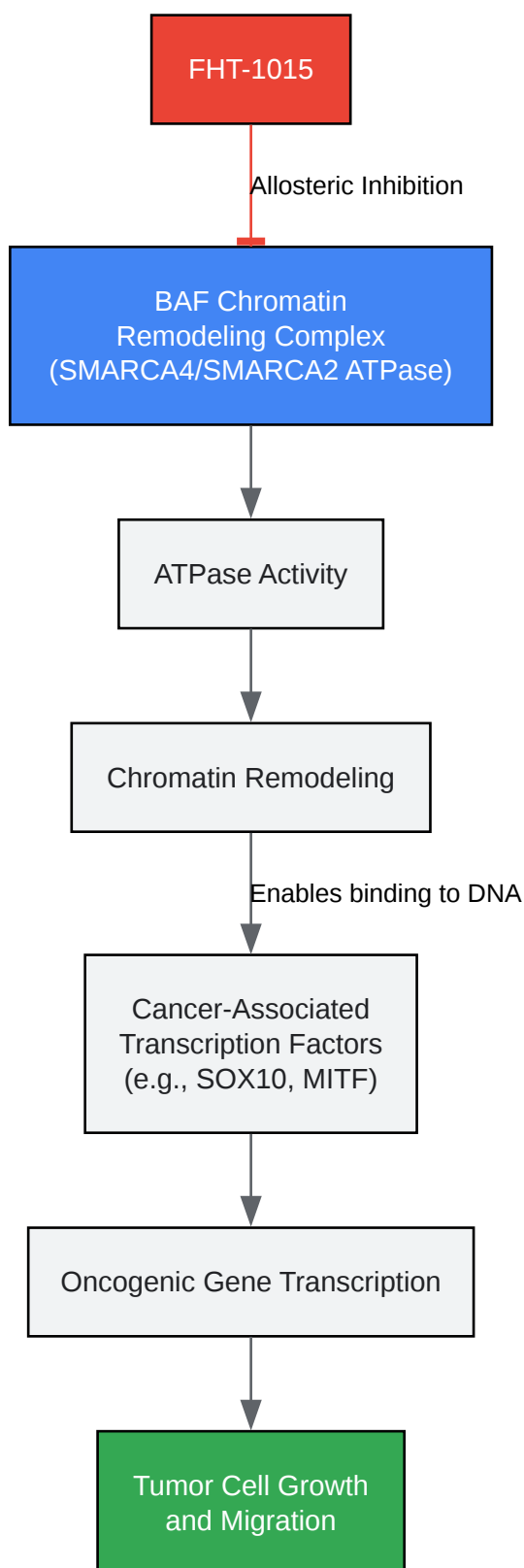
- Potential Cause 1: Improper storage temperature. Storing the solution at 4°C or room temperature can lead to precipitation.
 - Solution: Store stock solutions at -20°C for short-term and -80°C for long-term storage.
- Potential Cause 2: Freeze-thaw cycles. Repeatedly freezing and thawing the stock solution can lead to compound degradation and precipitation.
 - Solution: Aliquot the stock solution into single-use vials after preparation to minimize freeze-thaw cycles.^[2]^[3]

Experimental Workflow & Signaling Pathway Diagrams



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Caption: Workflow for Preparing and Storing **FHT-1015** in DMSO.



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Caption: **FHT-1015** Mechanism of Action via BAF Complex Inhibition.

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